

Essential Safety and Operational Protocols for Handling MSC-1186

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Compound of Interest

Compound Name: MSC-1186

Cat. No.: B15607410

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This guide provides crucial safety and logistical information for the handling and disposal of **MSC-1186**, a highly selective and potent pan-SRPK inhibitor. The content is tailored for researchers, scientists, and drug development professionals to ensure the safe execution of laboratory procedures involving this compound. As **MSC-1186** is a potent bioactive molecule, all handling should be performed with rigorous adherence to safety protocols to minimize exposure risk.

Compound Data and Properties

While a specific Safety Data Sheet (SDS) for **MSC-1186** is not publicly available, the following quantitative data has been compiled from technical information sheets. This information is critical for risk assessment and experimental planning.

Property	Value
Target(s)	SRPK1 / SRPK2 / SRPK3
Molecular Formula	C ₂₀ H ₁₈ ClFN ₆ O ₂ S
Molecular Weight	461.90 g/mol
In Vitro Potency (IC ₅₀)	SRPK1: 2.7 nM, SRPK2: 81 nM, SRPK3: 0.59 nM[1]
Cellular Potency (EC ₅₀ in HEK293T)	SRPK1: 98 nM, SRPK3: 40 nM[1]
Recommended Cell Assay Concentration	Up to 1 μM[2][3]
Storage Conditions	Store solid at -20°C. For stock solutions, store at -80°C for up to 6 months or -20°C for up to 1 month. Aliquoting is recommended to avoid freeze-thaw cycles.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent dermal, ocular, and respiratory exposure to **MSC-1186**. The following table outlines the required PPE for various laboratory tasks involving this compound.

Task Category	Required Personal Protective Equipment
General Laboratory Work (Low Concentration Solutions)	<ul style="list-style-type: none">• Primary: Standard laboratory coat, safety glasses with side shields, nitrile gloves, closed-toe shoes.
Handling of Powders/Solids (e.g., Weighing)	<ul style="list-style-type: none">• Primary: Disposable lab coat or gown, chemical splash goggles, double-gloving (nitrile), closed-toe shoes.• Secondary/Task-Specific: Use of a certified chemical fume hood or ventilated balance enclosure is mandatory. A respirator may be required based on risk assessment.
Preparation of Stock Solutions	<ul style="list-style-type: none">• Primary: Chemical-resistant apron over a lab coat, chemical splash goggles, nitrile gloves, closed-toe shoes.• Secondary/Task-Specific: All work should be conducted within a chemical fume hood.
Spill Cleanup	<ul style="list-style-type: none">• Primary: Chemical-resistant coveralls or gown, chemical splash goggles or face shield, heavy-duty chemical-resistant gloves (e.g., butyl rubber), shoe covers.• Secondary/Task-Specific: Appropriate respiratory protection.

Experimental Protocols: Safe Handling and Disposal Workflow

Adherence to a strict, step-by-step protocol is essential for minimizing risk. The following section details the operational plan for handling **MSC-1186** from receipt to disposal.

Preparation and Pre-Handling

- Designated Area: Designate a specific area within a laboratory, such as a chemical fume hood, for all manipulations of **MSC-1186**.

- **Assemble Materials:** Before handling the compound, gather all necessary equipment, including PPE, weighing paper, spatulas, vials, and solvents.
- **Fume Hood Verification:** Ensure the chemical fume hood is functioning correctly and has a valid certification.
- **Don PPE:** Put on all required PPE as specified in the table above before entering the designated handling area.

Handling Procedures

- **Weighing (Solid Compound):**
 - Perform all weighing of powdered **MSC-1186** within a ventilated balance enclosure or a chemical fume hood to prevent inhalation of airborne particles.
 - Use anti-static weighing dishes or paper.
 - Carefully transfer the desired amount using a dedicated spatula.
 - Close the primary container tightly immediately after use.
- **Solution Preparation:**
 - In a chemical fume hood, add the solvent to the vial containing the weighed **MSC-1186**.
 - Ensure the vial is securely capped before mixing or vortexing.
 - If sonication is required, ensure the vial is sealed to prevent aerosol generation.

Spill Management

In the event of a spill, immediate and appropriate action is critical.

- **Alert Personnel:** Immediately alert others in the vicinity.
- **Evacuate (If Necessary):** For large spills or if there is a risk of significant airborne dust, evacuate the immediate area.

- Don Additional PPE: Before attempting cleanup, don the appropriate PPE for spill management.
- Spill Cleanup Protocol:
 - Solid Spills: Gently cover the spill with absorbent material. If necessary, lightly moisten the material with a suitable solvent (e.g., isopropanol) to prevent dust generation. Carefully scoop the material into a labeled hazardous waste container.
 - Liquid Spills: Cover the spill with an inert absorbent material (e.g., vermiculite or chemical absorbent pads), starting from the outside and working inwards. Once fully absorbed, scoop the material into a labeled hazardous waste container.
- Decontamination: Decontaminate the spill area with a suitable solvent, followed by soap and water. All cleaning materials must be disposed of as hazardous waste.

Disposal Plan

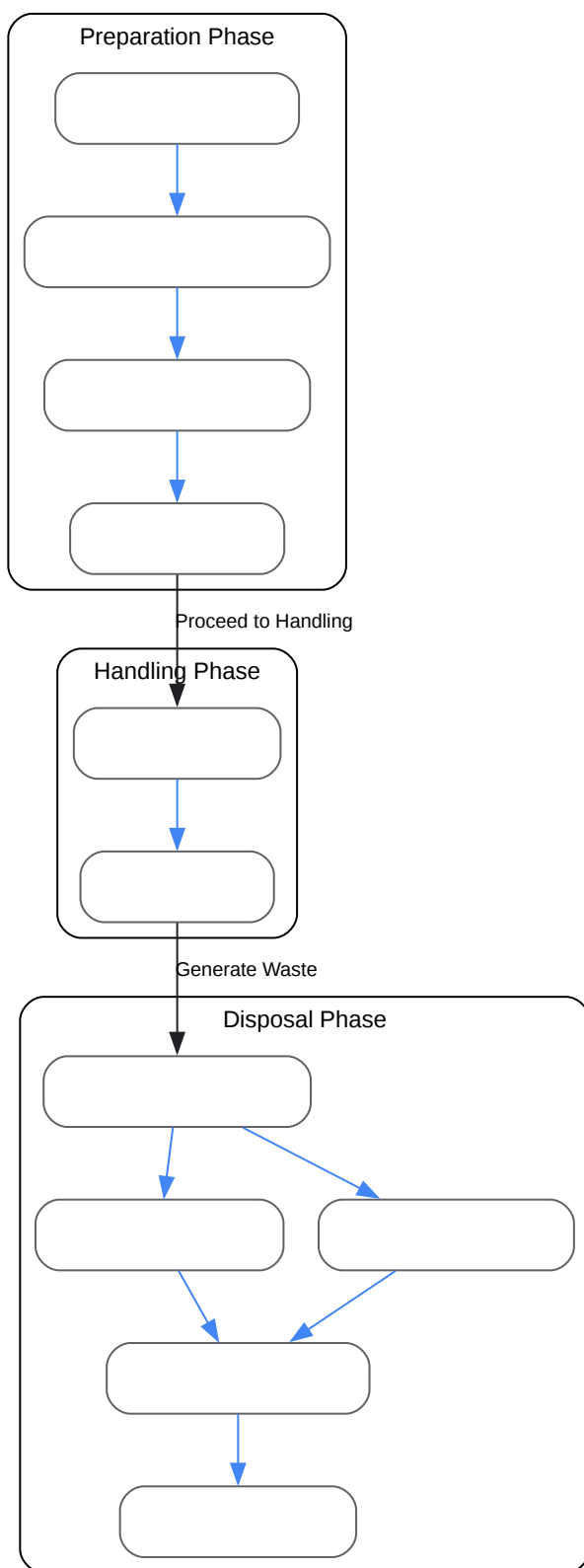
All waste contaminated with **MSC-1186** must be treated as hazardous chemical waste.

- Waste Segregation: At the point of generation, segregate all **MSC-1186** waste from other waste streams.
- Solid Waste:
 - Place all contaminated solid waste (e.g., pipette tips, vials, gloves, weighing paper) into a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste:
 - Collect all solutions containing **MSC-1186** in a dedicated, leak-proof, and shatter-resistant hazardous waste container.
 - Do not pour any **MSC-1186** waste down the drain.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name, "**MSC-1186**."

- Collection: Arrange for the disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed contractor.

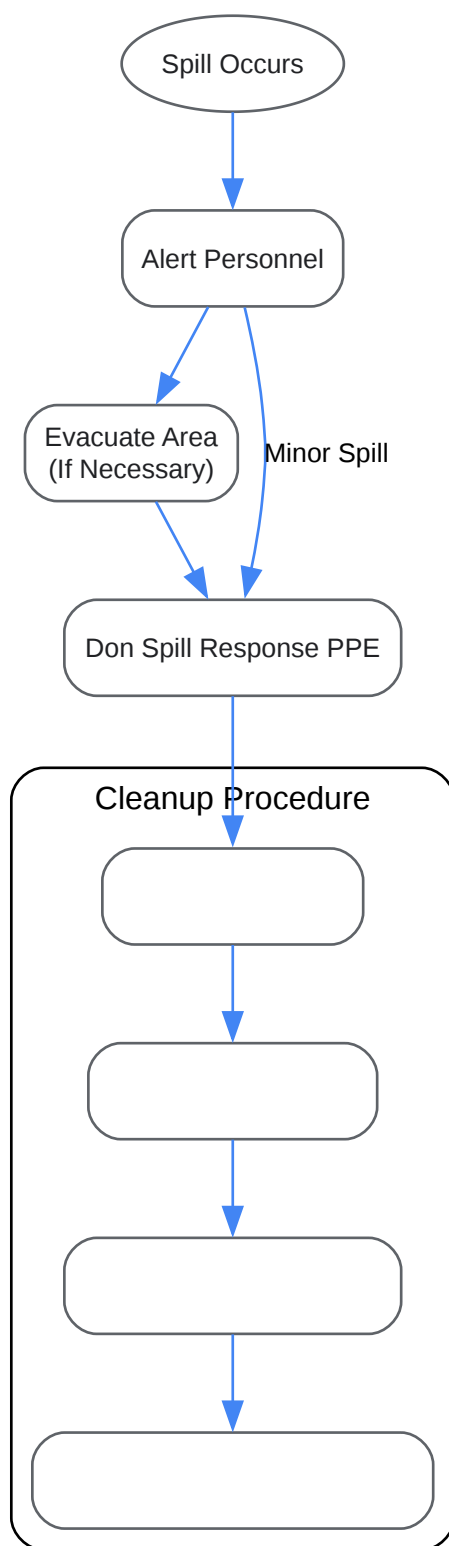
Mandatory Visualization

The following diagrams illustrate the key workflows for ensuring safety when handling **MSC-1186**.



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Caption: Workflow for the safe handling and disposal of **MSC-1186**.



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Caption: Logical workflow for responding to a spill of **MSC-1186**.

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References

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